

N-Butylbutanamide: A Technical Guide to Hazards, Toxicity, and Risk Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-butylbutanamide

Cat. No.: B1268219

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For Researchers, Scientists, and Drug Development Professionals

October 30, 2025

Abstract

N-butylbutanamide (CAS No. 10264-16-1) is a chemical compound for which publicly available toxicological data is limited. This technical guide provides a comprehensive overview of the known hazards associated with **N-butylbutanamide**, based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Due to the scarcity of quantitative toxicity data, this document also outlines the necessary experimental protocols and a logical framework for a thorough toxicological assessment. This guide is intended to inform researchers, scientists, and drug development professionals on the safe handling of **N-butylbutanamide** and to highlight critical data gaps that require further investigation.

Chemical Identification and Physical Properties

N-butylbutanamide is a secondary amide with the molecular formula C₈H₁₇NO.

Identifier	Value
IUPAC Name	N-butylbutanamide
CAS Number	10264-16-1
Molecular Formula	C8H17NO
Molecular Weight	143.23 g/mol
Synonyms	N-butylbutyramide, Butanamide, N-butyl-

Hazard Identification and Classification

The primary source of hazard information for **N-butylbutanamide** comes from notifications to the European Chemicals Agency (ECHA) under the GHS classification system. The compound is classified as an irritant for the skin, eyes, and respiratory system.^[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Data sourced from the ECHA C&L Inventory.^[1]

Toxicological Data

A comprehensive literature search of scholarly articles, toxicological databases, and safety data sheets reveals a significant lack of quantitative toxicological data for **N-butylbutanamide**.

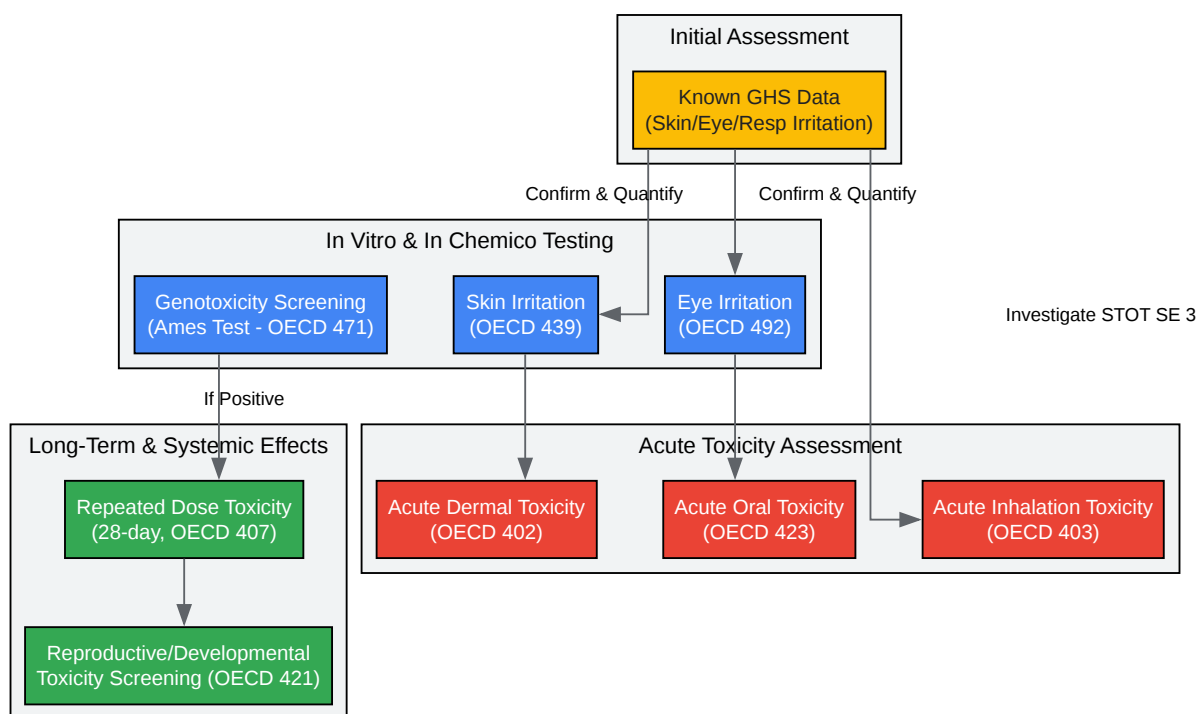
- Acute Toxicity: No data available (e.g., LD50, LC50).
- Repeated Dose Toxicity: No data available.
- Genotoxicity: No data available.

- Carcinogenicity: No data available.
- Reproductive and Developmental Toxicity: No data available.

The absence of this data necessitates a cautious approach to the handling and use of **N-butylbutanamide**, treating it as a substance with unknown long-term health effects.

Proposed Toxicological Assessment Workflow

Given the limited data, a structured approach is required to fully characterize the toxicological profile of **N-butylbutanamide**. The following workflow outlines a logical progression for such an assessment.



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Caption: Logical workflow for the toxicological assessment of **N-butylbutanamide**.

Experimental Protocols

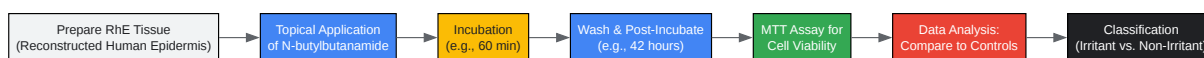
Detailed experimental protocols for toxicological studies on **N-butylbutanamide** are not available in the public domain. However, standardized OECD guidelines provide the framework for conducting such studies.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD 439)

This in vitro test is a validated alternative to animal testing for skin irritation.

Methodology:

- Test System: A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the biochemical and physiological properties of the upper parts of the human skin.
- Procedure:
 - **N-butylbutanamide** is applied topically to the surface of the RhE tissue.
 - The tissue is incubated for a defined period (e.g., 60 minutes).
 - After exposure, the test chemical is removed by washing.
 - The tissue is then incubated for a post-exposure period (e.g., 42 hours) to allow for the expression of cytotoxic effects.
- Endpoint Measurement: Cell viability is determined by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is measured spectrophotometrically.
- Classification: A substance is classified as a skin irritant if the mean tissue viability is reduced below a defined threshold (typically $\leq 50\%$) compared to negative controls.



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Caption: Experimental workflow for an in vitro skin irritation test (OECD 439).

Structure-Activity Relationship (SAR) Considerations

While no specific SAR studies for **N-butylbutanamide** were identified, the toxicological profile of amides can be influenced by factors such as the length of the alkyl chains and the degree of substitution on the nitrogen atom. Generally, amides are relatively stable compounds, but they can be hydrolyzed in vivo to their corresponding carboxylic acids and amines. The toxicity of the parent amide may, therefore, be related to the toxicity of its potential metabolites (in this case, butyric acid and n-butylamine).

Conclusion and Recommendations

N-butylbutanamide is classified as a skin, eye, and respiratory irritant. Beyond these classifications, there is a significant lack of data on its toxicological properties. For professionals in research and drug development, this necessitates:

- Strict adherence to safety protocols: Use of appropriate personal protective equipment (gloves, safety glasses, and respiratory protection if aerosols are generated) is mandatory.
- Avoidance of exposure: All handling should be conducted in well-ventilated areas, preferably within a fume hood.
- Further research: To enable a comprehensive risk assessment, the following studies are recommended:
 - In vitro genotoxicity screening (e.g., Ames test).
 - Acute toxicity studies via oral, dermal, and inhalation routes.

- A 28-day repeated dose toxicity study to identify potential target organs for systemic toxicity.

Until such data becomes available, **N-butylbutanamide** should be treated as a substance with unknown systemic and long-term toxicity.

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References

- 1. N-butylbutanamide | C₈H₁₇NO | CID 347960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Butylbutanamide: A Technical Guide to Hazards, Toxicity, and Risk Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268219#hazards-and-toxicity-of-n-butylbutanamide]

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